

# An In-depth Technical Guide on the Molecular Weight of Barium Periodate

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## Compound of Interest

Compound Name: Barium periodate

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This document provides a detailed breakdown of the molecular weight of **barium periodate**, an inorganic chemical compound. The information is presented to be a reliable reference for laboratory and research applications.

## Chemical Identity

**Barium periodate** is an ionic compound composed of a barium cation ( $\text{Ba}^{2+}$ ) and two periodate anions ( $\text{IO}_4^-$ ). Its chemical formula is represented as  $\text{Ba}(\text{IO}_4)_2$ .[\[1\]](#)[\[2\]](#)

## Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation for **barium periodate** is based on the atomic weights of barium, iodine, and oxygen.

The formula for the molecular weight is:  $\text{Molecular Weight} = (1 \times \text{Atomic Weight of Ba}) + (2 \times \text{Atomic Weight of I}) + (8 \times \text{Atomic Weight of O})$

The standard atomic weights for these elements are:

- Barium (Ba): 137.327 amu[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Iodine (I): 126.90447 amu[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Oxygen (O): 15.999 amu[11][12][13]

Based on these values, the calculated molecular weight is approximately 519.13 g/mol .[1][14]

## Data Presentation

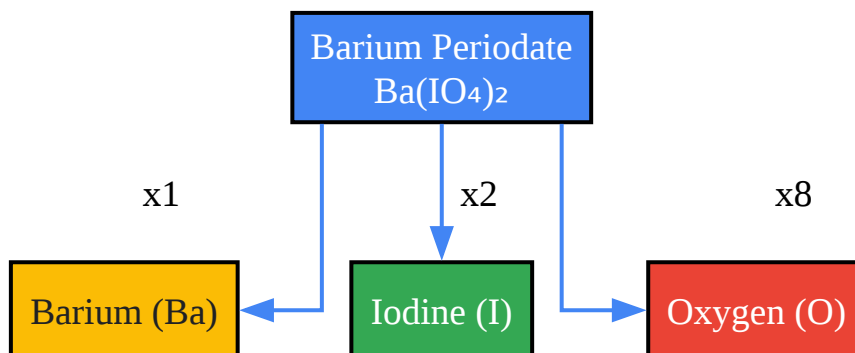
The quantitative data for the molecular weight determination of **barium periodate** is summarized in the table below for clarity and easy reference.

Element	Symbol	Quantity	Atomic Weight (amu)	Total Weight (amu)
Barium	Ba	1	137.327[3][4][5]	137.327
Iodine	I	2	126.90447[7][8][9]	253.80894
Oxygen	O	8	15.999[11][12][13]	127.992
Total	Ba(IO <sub>4</sub> ) <sub>2</sub>	519.12794		

Note: The commonly accepted value, rounded to two decimal places, is 519.13 g/mol .[1][14]

## Visualization of Molecular Composition

The following diagram illustrates the elemental composition of **Barium Periodate**.



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Elemental composition of **Barium Periodate**.

## Experimental Protocols

Determining the molecular weight of a pure chemical compound like **barium periodate** is a theoretical calculation based on the standard atomic weights established by the International Union of Pure and Applied Chemistry (IUPAC). Experimental verification can be performed using techniques such as mass spectrometry, but for standard laboratory use, the calculated value is sufficient and considered accurate.

## Signaling Pathways

This section is not applicable. **Barium periodate** is an inorganic salt and is not involved in biological signaling pathways.

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